Application Notes and Protocols for EW-7195 in Mouse Models of Metastasis

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Compound of Interest

Compound Name:	*EW-7195*
Cat. No.:	*B8240650*

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These application notes provide a comprehensive guide to the in vivo use of **EW-7195**, a potent and selective inhibitor of the TGF-β type I receptor (ALK5), for studying and inhibiting cancer metastasis in preclinical mouse models. The provided protocols are based on established research and are intended to serve as a detailed resource for designing and executing experiments.

Introduction to **EW-7195**

EW-7195 is a small molecule inhibitor of ALK5 (TGFβR1) kinase with an IC50 of 4.83 nM.[1][2] By selectively targeting ALK5, **EW-7195** effectively blocks the canonical transforming growth factor-β (TGF-β) signaling pathway. This pathway plays a crucial role in the epithelial-to-mesenchymal transition (EMT), a key process in cancer progression and metastasis.[2] In late-stage cancers, elevated TGF-β levels promote tumor cell invasion and metastasis. **EW-7195** has been shown to inhibit TGF-β1-induced Smad2 phosphorylation and subsequent nuclear translocation of the Smad2/3 complex, thereby suppressing EMT and inhibiting the metastatic spread of cancer cells to the lungs in various mouse models.[2]

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Quantitative Data Summary

The following tables summarize the key quantitative data for the in vivo application of **EW-7195** in mouse models of breast cancer metastasis.

Table 1: **EW-7195** In Vivo Dosage and Administration

Parameter	Details	Reference
Compound	EW-7195	[1][2][3]
Target	ALK5 (TGFβR1) Kinase	[1][2][3]
Dosage	40 mg/kg	[1][3]
Administration Route	Intraperitoneal (i.p.) Injection	[1][3]
Dosing Frequency	Three times a week	[1][3]

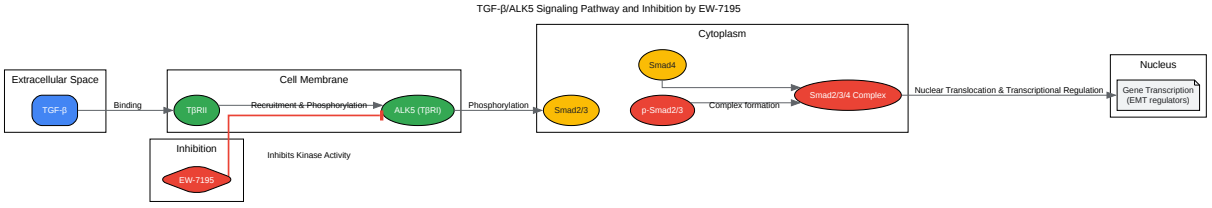
Table 2: Mouse Models and Treatment Duration for **EW-7195** Anti-Metastatic Studies

Mouse Model	Description	Treatment Duration	Reference
4T1 Orthotopic Xenograft (in Balb/c mice)	A highly metastatic, syngeneic model of breast cancer that spontaneously metastasizes to the lungs.	2.5 weeks	[1][3]
MMTV/cNeu Transgenic Mice	A genetically engineered mouse model that develops spontaneous mammary tumors that metastasize to the lungs.	3 weeks	[1][3]

Signaling Pathway

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EW-7195 exerts its anti-metastatic effects by inhibiting the TGF-β/ALK5/Smad signaling pathway. The diagram below illustrates the mechanism of action.



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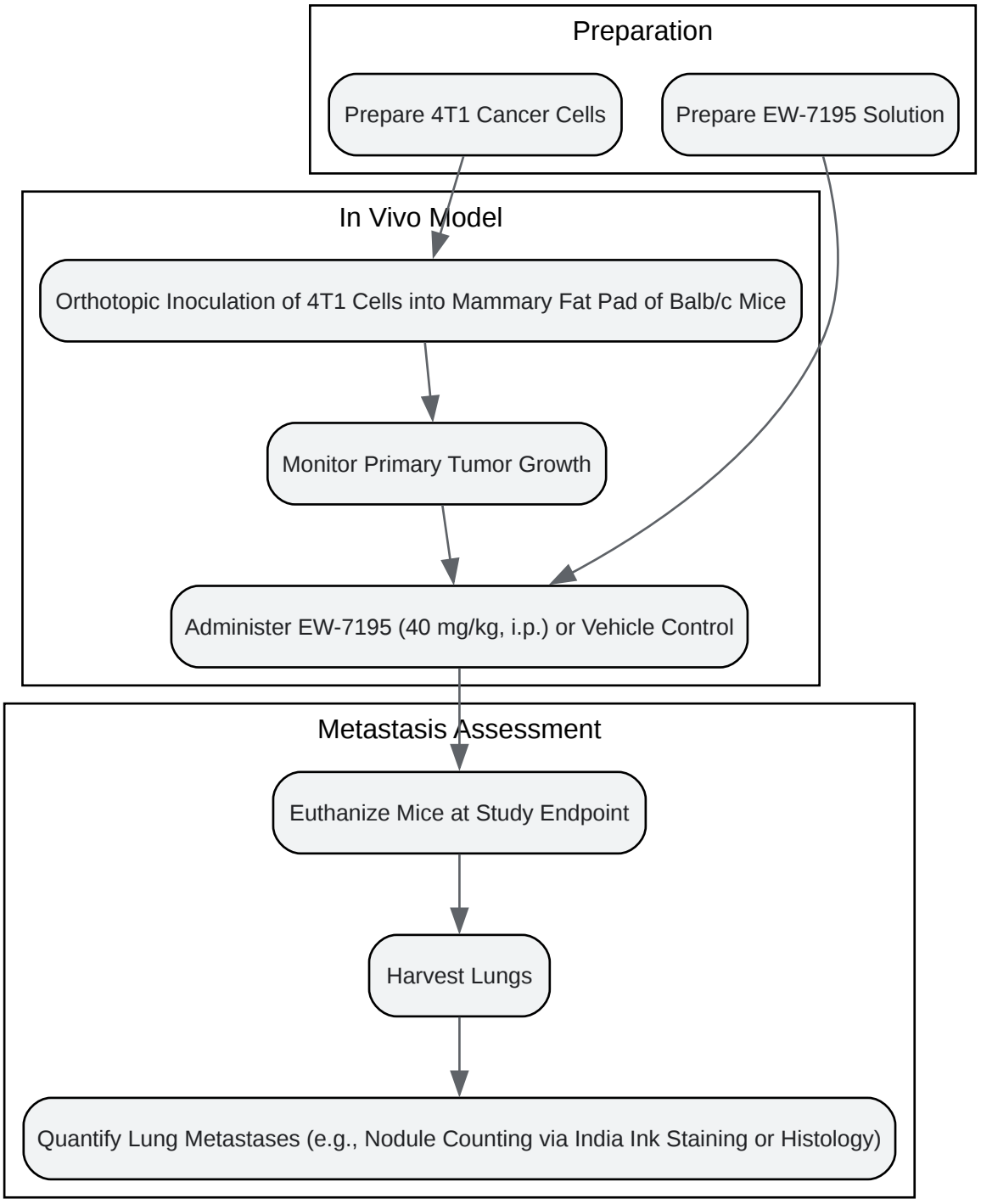
Caption: Mechanism of **EW-7195** action on the TGF-β signaling pathway.

Experimental Workflow

The following diagram outlines a typical experimental workflow for evaluating the in vivo efficacy of **EW-7195** in a mouse model of metastasis.

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In Vivo Efficacy Study of EW-7195



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